

# Application Notes and Protocols for MRL-650

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MRL-650

Cat. No.: B10786935

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## Introduction

**MRL-650**, also known as CB1 Inverse Agonist 1, is a potent and selective inverse agonist of the Cannabinoid Receptor 1 (CB1).<sup>[1]</sup> The CB1 receptor is a G-protein coupled receptor predominantly expressed in the central nervous system and to a lesser extent in peripheral tissues.<sup>[2]</sup> It plays a crucial role in regulating various physiological processes, including appetite, pain, mood, and memory.<sup>[3]</sup> As an inverse agonist, **MRL-650** not only blocks the effects of agonists but also reduces the constitutive activity of the CB1 receptor.<sup>[3]</sup> This property makes **MRL-650** a valuable tool for researchers studying the endocannabinoid system and its role in various pathological conditions, including metabolic disorders, substance abuse, and neurodegenerative diseases.<sup>[3]</sup>

## Quantitative Data

A summary of the key quantitative data for **MRL-650** is provided in the table below for easy reference.

Property	Value	Source
Synonym	CB1 Inverse Agonist 1	CP Lab Safety
CAS Number	852315-00-5	CP Lab Safety
Molecular Formula	C <sub>25</sub> H <sub>18</sub> Cl <sub>3</sub> N <sub>3</sub> O <sub>3</sub>	CP Lab Safety
Molecular Weight	514.79 g/mol	[1][4]
Solubility in DMSO	10 mM	[4]
Solubility in Water	No data available	[5][6]
Solubility in Ethanol	No data available	
Purity	≥95%	CP Lab Safety
Storage of Solid	-20°C	
Storage of Stock Solution	-20°C for several months; -80°C for extended periods	[1][7]

## Experimental Protocols

### Preparation of a 10 mM MRL-650 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MRL-650** in dimethyl sulfoxide (DMSO).

Materials:

- **MRL-650** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer

- Optional: Water bath or sonicator

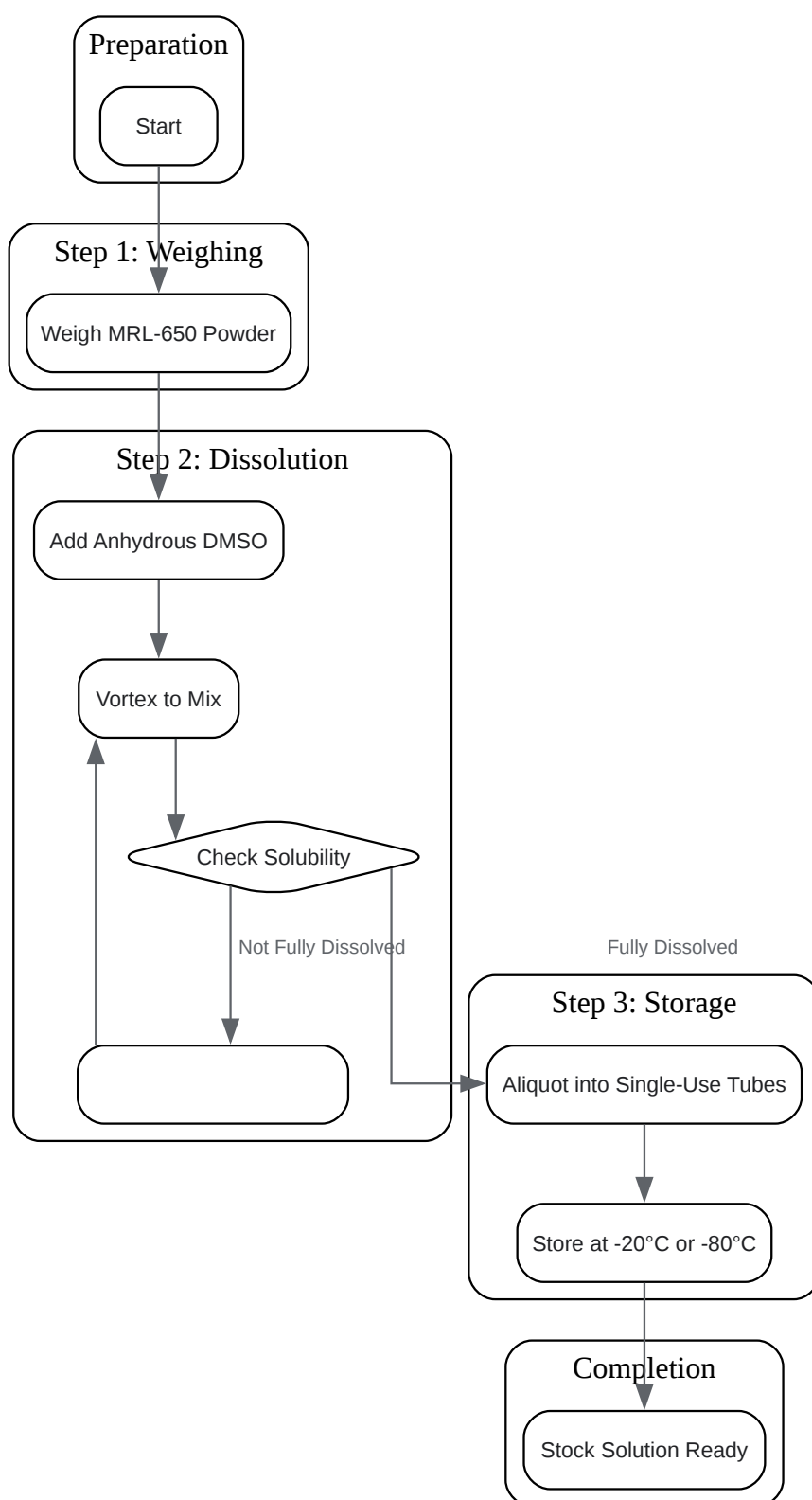
#### Procedure:

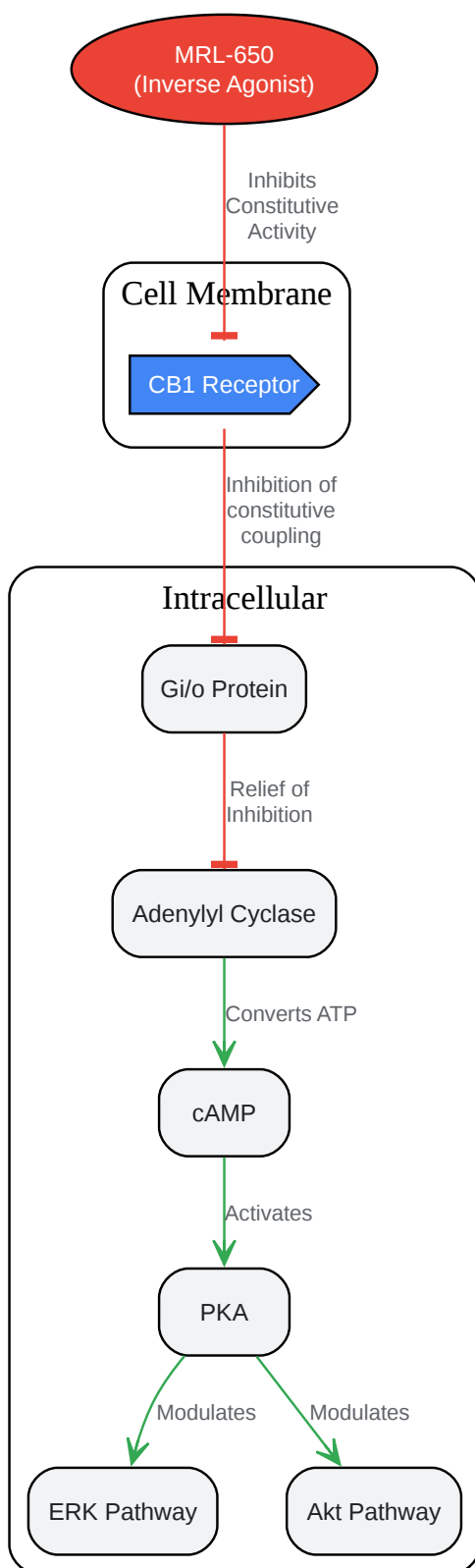
- **Equilibrate Reagents:** Allow the **MRL-650** powder and DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weigh MRL-650:** Accurately weigh the desired amount of **MRL-650** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.15 mg of **MRL-650** (Molecular Weight: 514.79 g/mol ).
- **Add DMSO:** Add the calculated volume of DMSO to the vial containing the **MRL-650** powder. For a 10 mM solution with 5.15 mg of **MRL-650**, add 1 mL of DMSO.
- **Dissolve the Compound:**
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, gentle warming in a 37°C water bath or sonication for a few minutes can aid in solubilization.[\[1\]](#)
- **Aliquot and Store:**
  - Once the **MRL-650** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to several months) or at -80°C for long-term storage.[\[1\]](#)[\[7\]](#)

**Note on Aqueous Buffers:** **MRL-650** is poorly soluble in aqueous solutions. When diluting the DMSO stock solution into an aqueous buffer for experiments, it is crucial to ensure that the final concentration of DMSO is compatible with the experimental system and that the **MRL-650** does not precipitate. It is recommended to perform a small-scale test to check for solubility and precipitation at the desired final concentration.

## Visualizations

## Experimental Workflow for MRL-650 Stock Solution Preparation





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)